

Propylene Glycol Dibenzoate: A Comprehensive Toxicological and Safety Profile

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Compound of Interest

Compound Name: *Propylene glycol dibenzoate*

Cat. No.: *B099542*

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For Researchers, Scientists, and Drug Development Professionals

Propylene glycol dibenzoate is a diester of propylene glycol and benzoic acid, widely used as a plasticizer, solvent, and emollient in various industrial and consumer products, including cosmetics and pharmaceuticals. This technical guide provides an in-depth overview of its toxicological data and safety profile, compiled from available literature and safety assessments. The information is presented to aid researchers, scientists, and drug development professionals in evaluating its safety for various applications.

Executive Summary

Propylene glycol dibenzoate exhibits a low order of acute toxicity via oral and dermal routes. It is not found to be a skin or eye irritant in animal studies, nor is it a skin sensitizer. While specific long-term toxicity data for **propylene glycol dibenzoate** is limited, information on its constituent parts—propylene glycol and benzoic acid—and related compounds like **dipropylene glycol dibenzoate**, suggests a low potential for chronic toxicity, carcinogenicity, or reproductive and developmental effects. It is anticipated to be metabolized into propylene glycol and benzoic acid, which are then further metabolized and excreted.

Chemical Identity

Property	Value
Chemical Name	Propylene glycol dibenzoate
Synonyms	1,2-Propanediol dibenzoate, Propane-1,2-diyl dibenzoate
CAS Number	19224-26-1
Molecular Formula	C ₁₇ H ₁₆ O ₄
Molecular Weight	284.31 g/mol [1]
Structure	Propylene glycol dibenzoate consists of a propylene glycol backbone with two benzoate groups attached via ester linkages.

Toxicological Data

The toxicological profile of **propylene glycol dibenzoate** is summarized in the following sections. Much of the available data is on the closely related compound, **dipropylene glycol dibenzoate**, which is often used as a read-across substance.

Acute Toxicity

Propylene glycol dibenzoate has a low acute toxicity profile based on animal studies.

Endpoint	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	3593 mg/kg	[2]
LD ₅₀	Rat	Oral	3295 mg/kg (Dipropylene glycol dibenzoate)	[3]
LD ₅₀	Rat	Oral	3914 mg/kg (Dipropylene glycol dibenzoate)	
LD ₅₀	Rabbit	Dermal	>2000 mg/kg	[2]
LD ₅₀	Rat	Dermal	>2000 mg/kg (Dipropylene glycol dibenzoate)	[3]
LC ₅₀	Rat	Inhalation	>200 mg/L (4h) (Dipropylene glycol dibenzoate)	

Skin and Eye Irritation

Studies on **propylene glycol dibenzoate** and its analogue, **dipropylene glycol dibenzoate**, indicate a lack of significant irritation potential.

Endpoint	Species	Result	Reference
Skin Irritation	Rabbit	Not an irritant	
Eye Irritation	Rabbit	Not an irritant	

Skin Sensitization

Propylene glycol dibenzoate is not considered to be a skin sensitizer.

Test Type	Species	Result	Reference
Guinea Pig Maximisation Test	Guinea Pig	Not a sensitizer (Dipropylene glycol dibenzoate)	

Repeated Dose Toxicity

Specific sub-chronic or chronic toxicity studies on **propylene glycol dibenzoate** were not identified in the public literature. However, data on related compounds suggest a low potential for toxicity from repeated exposure. In a 90-day oral study on propylene glycol dicaprylate/dicaprate, a related ester, the No Observed Adverse Effect Level (NOAEL) was determined to be 1000 mg/kg/day.[\[4\]](#)

Genotoxicity

Propylene glycol dibenzoate and its analogues have not shown evidence of genotoxic potential in standard assays.

Test Type	System	Result	Reference
Ames Test	S. typhimurium	Negative (Dipropylene glycol dibenzoate)	
In vivo Micronucleus Test	Rat Bone Marrow	Negative (for a vehicle containing propylene glycol and benzoic acid)	[5]

Carcinogenicity

No long-term carcinogenicity studies specifically on **propylene glycol dibenzoate** were found. However, studies on dipropylene glycol in rats and mice showed no evidence of carcinogenic activity.[\[6\]](#) The International Agency for Research on Cancer (IARC) has not classified **dipropylene glycol dibenzoate** as a human carcinogen.[\[7\]](#)

Reproductive and Developmental Toxicity

Specific reproductive and developmental toxicity studies for **propylene glycol dibenzoate** are not readily available. However, studies on propylene glycol have shown no effects on fertility or development in mice at doses up to 10,100 mg/kg/day.^{[8][9]}

Experimental Protocols

The following are generalized protocols for key toxicological studies, based on OECD guidelines, which are standard methodologies for such assessments.

Acute Oral Toxicity (OECD 401)

- **Test Species:** Albino rats, typically of a single sex.
- **Administration:** The test substance is administered by gavage in a single dose.
- **Dosage:** A range of dose levels is used to determine the LD₅₀.
- **Observation Period:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- **Pathology:** Gross necropsy is performed on all animals.

Acute Dermal Toxicity (OECD 402)

- **Test Species:** Rats, rabbits, or guinea pigs.
- **Application:** The substance is applied to a shaved area of the skin (at least 10% of the body surface) and covered with a porous gauze dressing for 24 hours.
- **Dosage:** A limit test at 2000 mg/kg is often performed.
- **Observation Period:** Animals are observed for 14 days for signs of toxicity and mortality.
- **Pathology:** Gross necropsy of all animals is conducted.

Skin Irritation (OECD 404)

- **Test Species:** Albino rabbits.

- Application: A small amount of the test substance is applied to a patch of shaved skin.
- Exposure: The exposure period is typically 4 hours.
- Observation: The skin is examined for erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.

Eye Irritation (OECD 405)

- Test Species: Albino rabbits.
- Application: A single dose of the substance is instilled into the conjunctival sac of one eye.
- Observation: The eyes are examined for corneal opacity, iritis, and conjunctivitis at 1, 24, 48, and 72 hours after application.

Skin Sensitization - Guinea Pig Maximisation Test (OECD 406)

- Test Species: Guinea pigs.
- Induction Phase: The test substance is administered intradermally with an adjuvant (Freund's Complete Adjuvant) and then topically.
- Challenge Phase: After a rest period, a non-irritating concentration of the substance is applied topically to a naive skin site.
- Evaluation: The skin reactions in the test group are compared to a control group.

In Vivo Mammalian Erythrocyte Micronucleus Test (OECD 474)

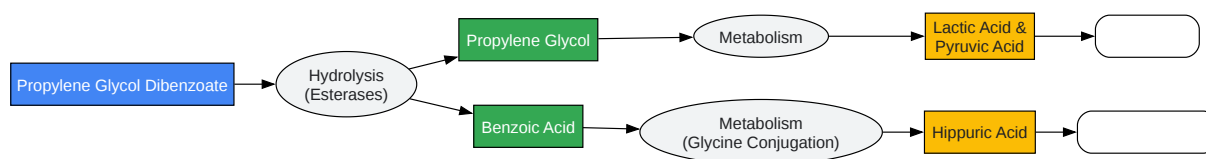
- Test Species: Mice or rats.
- Administration: The test substance is typically administered once or twice.
- Sample Collection: Bone marrow or peripheral blood is collected at appropriate times after the last administration.

- Analysis: Erythrocytes are analyzed for the presence of micronuclei, which are indicative of chromosomal damage.

Metabolism and Toxicokinetics

Propylene glycol dibenzoate is expected to be hydrolyzed in the body to propylene glycol and benzoic acid.

- Propylene Glycol: It is metabolized to lactic and pyruvic acids, which are normal intermediates in carbohydrate metabolism, and is ultimately converted to carbon dioxide and water.^[10]
- Benzoic Acid: It is rapidly metabolized, primarily by conjugation with glycine in the liver to form hippuric acid, which is then excreted in the urine.^[11]

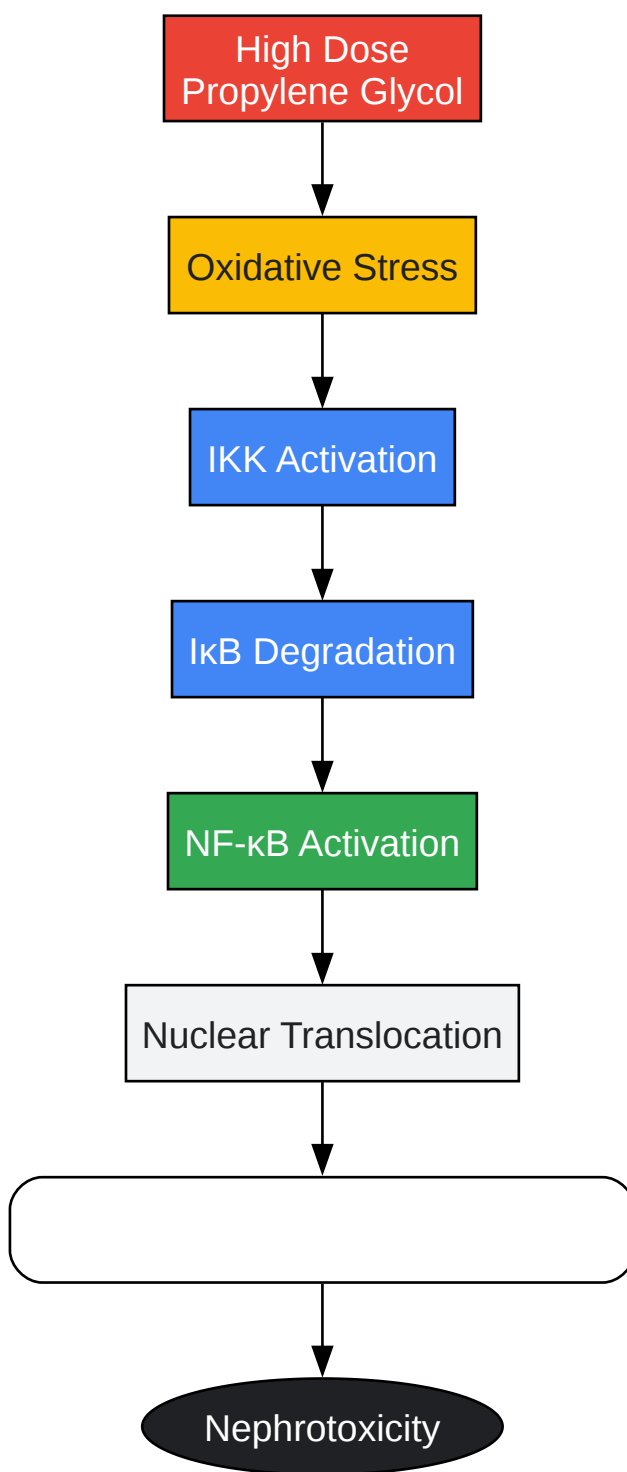


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Metabolism of Propylene Glycol Dibenzoate

Potential Signaling Pathways

While no specific signaling pathways for the toxicity of **propylene glycol dibenzoate** have been identified, studies on high doses of its metabolite, propylene glycol, have suggested a potential mechanism of nephrotoxicity involving oxidative stress and inflammation mediated by the NF-κB signaling pathway.^{[6][12]} It is important to note that this is an extrapolation and may not be directly applicable to **propylene glycol dibenzoate** under normal exposure conditions.



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Potential Inflammatory Pathway (Extrapolated)

Safety Profile and Conclusion

Based on the available toxicological data, **propylene glycol dibenzoate** has a favorable safety profile for its intended uses.

- Acute Effects: Low potential for acute toxicity.
- Irritation and Sensitization: Not a skin or eye irritant, and not a skin sensitizer.
- Genotoxicity and Carcinogenicity: No evidence of genotoxic or carcinogenic potential based on available data for related compounds.
- Reproductive and Developmental Effects: Unlikely to pose a risk based on data for propylene glycol.

The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of propylene glycol esters, including **propylene glycol dibenzoate**, and concluded that they are safe as used in cosmetics.

It is important to consider that propylene glycol esters can enhance the dermal penetration of other substances, which should be taken into account during formulation.[4]

Disclaimer: This document is intended for informational purposes for a scientific audience and is not a substitute for a formal safety assessment. The toxicological profile is based on currently available data, and further research may be necessary for specific applications.

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